

An In-depth Technical Guide on the GHS Classification of Dimethyl Propylphosphonate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dimethyl propylphosphonate

Cat. No.: B118257

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For Researchers, Scientists, and Drug Development Professionals



This technical guide provides a comprehensive overview of the Globally Harmonized System (GHS) classification for **Dimethyl propylphosphonate**. The information is intended for professionals in research, scientific, and drug development fields to ensure safe handling and to understand the toxicological profile of this compound. This document summarizes key hazard information, physical and chemical properties, and outlines the standardized experimental protocols used to determine these classifications.

GHS Classification of Dimethyl Propylphosphonate

Dimethyl propylphosphonate is classified under the GHS with the following hazards, as collated from various safety data sheets and chemical databases.^{[1][2][3]}

Signal Word: Danger^{[1][2][3]}

Pictograms:

Pictogram	Description
 alt text	Health Hazard
 alt text	Exclamation Mark

Hazard Statements:

Code	Statement	Hazard Class
H319	Causes serious eye irritation. [1][3]	Serious eye damage/eye irritation (Category 2)[1]
H360	May damage fertility or the unborn child.[1][3]	Reproductive toxicity (Category 1B)[1]
H340	May cause genetic defects.[2]	Germ cell mutagenicity (Category 1B)

Precautionary Statements:

A comprehensive list of precautionary statements is provided in the table below, outlining measures for prevention, response, storage, and disposal.[1][3]

Category	Code	Statement
Prevention	P201	Obtain special instructions before use.[3]
P202	Do not handle until all safety precautions have been read and understood.[3]	
P203	Obtain, read and follow all safety instructions before use. [1]	
P264	Wash hands thoroughly after handling.[1][3]	
P280	Wear protective gloves/protective clothing/eye protection/face protection.[1][3]	
Response	P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][3]
P308+P313	IF exposed or concerned: Get medical advice/attention.[3]	
P318	IF exposed or concerned, get medical advice.[1]	
P337+P313	If eye irritation persists: Get medical advice/attention.[3]	
Storage	P405	Store locked up.[1][3]
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.[1][3]

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **Dimethyl propylphosphonate**.

Property	Value
Molecular Formula	C5H13O3P[2]
Molecular Weight	152.13 g/mol [2]
CAS Number	18755-43-6[2]
Boiling Point	185°C at 760 mmHg[4]
Density	1.028 g/cm ³ [4]
Flash Point	80°C[4]
Vapor Pressure	0.975 mmHg at 25°C[4]
Refractive Index	1.396[4]

Experimental Protocols

While specific experimental reports for **Dimethyl propylphosphonate** are not publicly available, the GHS classifications are determined based on standardized and validated methodologies, primarily those outlined in the OECD Guidelines for the Testing of Chemicals. These guidelines are internationally recognized and ensure the reliability and consistency of the data.

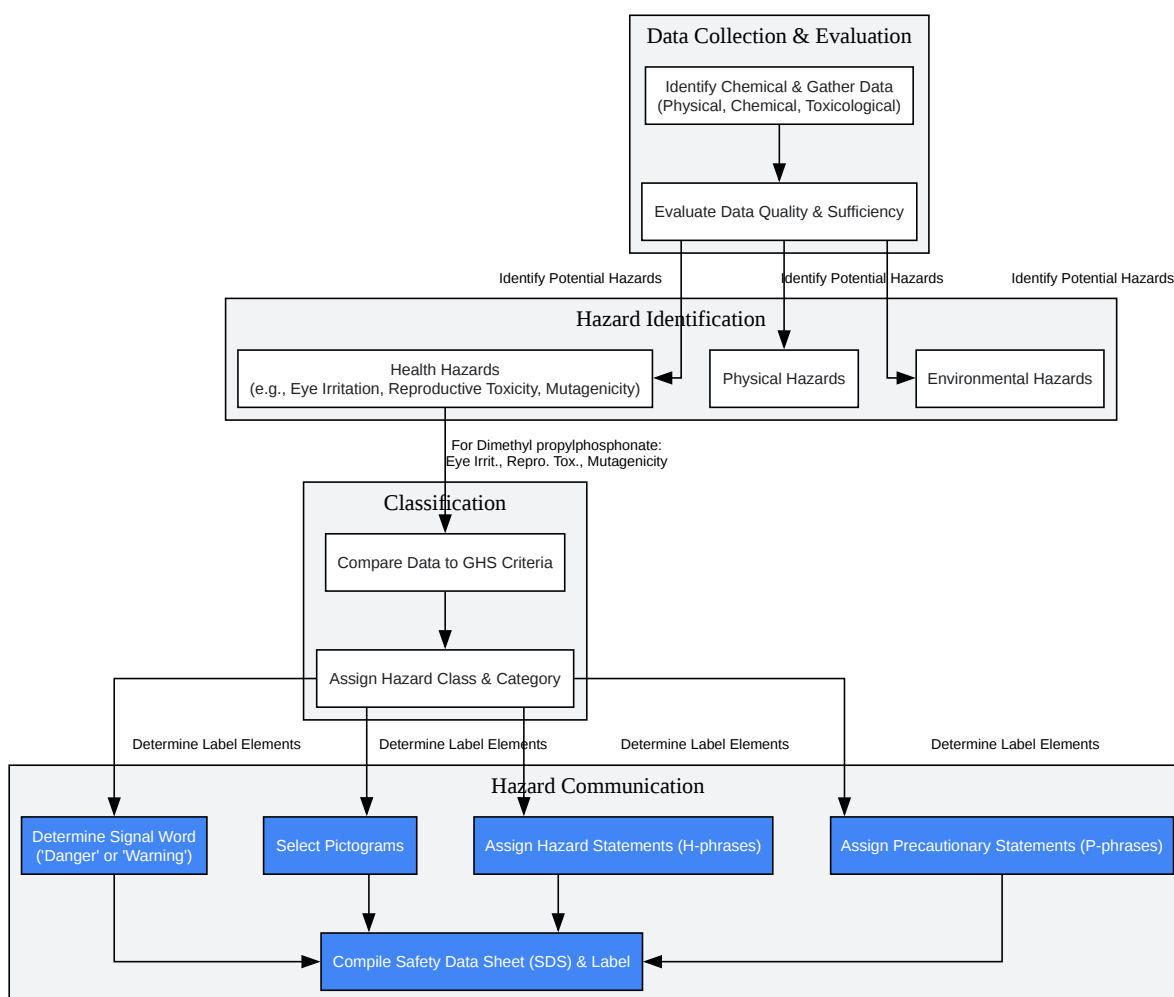
The "Causes serious eye irritation" classification is typically determined using the OECD Test Guideline 405.[1] This test involves the application of a single dose of the substance to the eye of an experimental animal, with the untreated eye serving as a control.[5] The degree of eye irritation is evaluated by scoring lesions of the conjunctiva, cornea, and iris at specific intervals.[3] The duration of the study is sufficient to evaluate the reversibility or irreversibility of the effects.[3] To minimize animal testing, a weight-of-the-evidence analysis and sequential testing strategy, including in vitro methods, are recommended before conducting in vivo studies.[1]

The classification "May damage fertility or the unborn child" is based on reproductive toxicity studies. The OECD provides several guidelines for this, including the Reproduction/Developmental Toxicity Screening Test (OECD 421) and the Extended One-Generation Reproductive Toxicity Study (OECD 443).[6][7] These studies are designed to provide information on the effects of a chemical on male and female reproductive performance, including gonadal function, mating behavior, conception, and the development of the offspring. [6] Typically, the test substance is administered to animals in graduated doses before and during mating, and for females, throughout pregnancy and lactation.[8][9]

The classification "May cause genetic defects" is determined through mutagenicity testing. The GHS framework for this hazard class relies on evidence of induced mutations in the germ cells of organisms.[10] A variety of in vivo and in vitro tests are employed to assess the potential of a substance to cause genetic damage. These tests can detect gene mutations and chromosomal aberrations.

GHS Classification Workflow

The following diagram illustrates the general workflow for the GHS classification of a chemical substance based on its intrinsic hazards.



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GHS Classification Workflow for a Chemical Substance.

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- To cite this document: BenchChem. [An In-depth Technical Guide on the GHS Classification of Dimethyl Propylphosphonate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b118257#ghs-classification-of-dimethyl-propylphosphonate>]

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